

Furan-3-ylethynyltrimethylsilane: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Furan-3-ylethynyltrimethylsilane**

Cat. No.: **B1316097**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. It is not a substitute for a formal Safety Data Sheet (SDS) and should be used in conjunction with official safety documentation and a thorough risk assessment before handling **Furan-3-ylethynyltrimethylsilane**.

Introduction

Furan-3-ylethynyltrimethylsilane (CAS No. 465521-19-1) is a heterocyclic building block utilized in organic synthesis, particularly in the construction of more complex molecules for pharmaceutical and materials science research. Its structure incorporates a furan ring, an ethynyl group, and a trimethylsilyl moiety, each contributing to its reactivity and potential hazards. This guide provides a comprehensive overview of the known safety, handling, and precautionary measures for this compound, based on available data.

Physicochemical and Safety Data

The following tables summarize the key quantitative data for **Furan-3-ylethynyltrimethylsilane**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₉ H ₁₂ OSi	[1]
Molecular Weight	164.28 g/mol	[1]
Boiling Point	184-186 °C (lit.)	
Density	0.906 g/mL at 25 °C (lit.)	
Refractive Index (n _{20/D})	1.4910 (lit.)	
Flash Point	65 °C (149 °F)	

Table 2: Hazard Identification and Classification

Parameter	Classification	Reference
GHS Pictogram		
Signal Word	Warning	
Hazard Statements (H-codes)	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.H413: May cause long lasting harmful effects to aquatic life.	
Precautionary Statements (P-codes)	P261, P264, P271, P273, P302+P352, P305+P351+P338	
Hazard Classifications	Skin Irrit. 2, Eye Irrit. 2, STOT SE 3, Aquatic Chronic 4	
Target Organs	Respiratory system	

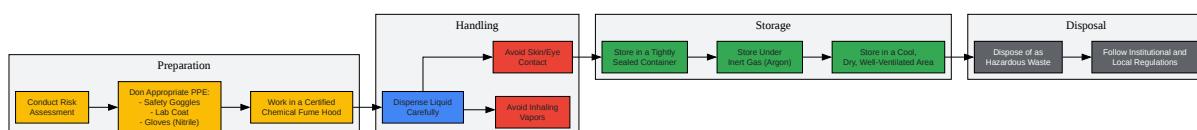
Potential Hazards and Toxicological Profile

While specific toxicological data for **Furan-3-ylethynyltrimethylsilane** is limited, the presence of the furan moiety warrants significant caution.

- Furan Moiety: Furan itself is classified as a possible human carcinogen (Group 2B) and is known to be a hepatotoxic agent.[2][3] The furan ring can be metabolized in vivo to reactive intermediates that can be toxic.[4] Chronic exposure to furan has been shown to cause liver cancer in animals.[3][5]
- Irritation: As indicated by the GHS classification, this compound is an irritant to the skin, eyes, and respiratory tract. Direct contact should be avoided.
- Alkynylsilane Group: While the trimethylsilyl group generally imparts greater stability to terminal alkynes, caution is still advised.[6][7] A reported explosion involving (trimethylsilyl)acetylene under oxidative coupling conditions was attributed to static electricity, not thermal instability.[6][7]

Safe Handling and Storage

A logical workflow for the safe handling of **Furan-3-ylethynyltrimethylsilane** is depicted below.



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Caption: Safe Handling Workflow for **Furan-3-ylethynyltrimethylsilane**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles are mandatory.

- Skin Protection: A flame-retardant lab coat and chemically resistant gloves (e.g., nitrile) should be worn.
- Respiratory Protection: All handling of this volatile liquid should be conducted in a certified chemical fume hood to avoid inhalation of vapors.

Engineering Controls

- Work should be performed in a well-ventilated area, preferably within a chemical fume hood.
- An eyewash station and safety shower should be readily accessible.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- The compound should be stored under an inert atmosphere, such as argon, to prevent degradation.^[8]
- Keep away from heat, sparks, and open flames.

Emergency Procedures

First-Aid Measures

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The compound is a combustible liquid. Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.^[5] Upon combustion, it may produce hazardous decomposition products including carbon oxides and silicon oxides.

Experimental Protocol Example

The following is an example of a synthetic procedure where **Furan-3-ylethynyltrimethylsilane** is used as a reagent. This is for informational purposes only and should be adapted and assessed for safety by the user.

Reaction: 1,3-Dipolar Cycloaddition

This reaction is described in the synthesis of 3-triazole-thiogalactosides.

- Procedure: To a solution of p-methylphenyl 3-azido-3-deoxy-1-thio- β -D-galactopyranoside and CuI (0.25 equivalents) in acetonitrile (MeCN), **Furan-3-ylethynyltrimethylsilane** (1.5 equivalents) is added. The reaction mixture is stirred at room temperature for a specified time (e.g., 8 hours).
- Work-up: The reaction mixture is typically concentrated, and the product is purified by chromatography.

Note: This protocol is a brief summary. For detailed experimental conditions, refer to the original publication. All steps should be performed in a chemical fume hood with appropriate PPE.

Disposal Considerations

Dispose of **Furan-3-ylethynyltrimethylsilane** and any contaminated materials as hazardous waste in accordance with all applicable local, state, and federal regulations. Do not allow the material to enter drains or waterways.

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- To cite this document: BenchChem. [Furan-3-ylethynyltrimethylsilane: A Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1316097#furan-3-ylethynyltrimethylsilane-safety-and-handling-precautions\]](https://www.benchchem.com/product/b1316097#furan-3-ylethynyltrimethylsilane-safety-and-handling-precautions)

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